Technical Assessment & Screening Protocol: 3-(3-Bromophenyl)-1H-pyrazole

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Compound of Interest

Compound Name:	*3-(3-Bromophenyl)-1H-pyrazole*
CAS No.:	*149739-65-1; 948294-12-0*
Cat. No.:	*B2423316*

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Executive Summary

3-(3-Bromophenyl)-1H-pyrazole (CAS: 149739-65-1) functions primarily as a privileged scaffold and chemical intermediate in medicinal chemistry rather than a standalone therapeutic agent. Its structural motif—a pyrazole ring coupled to a halogenated phenyl group—mimics the ATP-binding hinge region of multiple kinase families (e.g., p38 MAPK, CDKs, Aurora kinases).

This guide details the technical protocol for the initial screening of this compound, treating it as a high-value fragment within a Fragment-Based Drug Discovery (FBDD) campaign. The objective is to validate its binding affinity, assess baseline cytotoxicity, and establish its suitability for "fragment growing" via the bromine handle.

Phase 1: Material Qualification (QC)

Objective: Ensure chemical integrity before biological introduction. Impurities in fragment libraries often lead to "pan-assay interference" (PAINS) false positives.

Structural Verification

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- 1H NMR (DMSO-d6): Confirm the diagnostic pyrazole protons (typically

  6.0–8.0 ppm range) and the substitution pattern on the phenyl ring.
- LC-MS: Purity must exceed 95%.
  - Rationale: Minor impurities with high potency can mask the activity of the fragment itself.
- Solubility Profiling:
  - Dissolve to 100 mM in anhydrous DMSO.
  - Check: Perform a serial dilution in aqueous buffer (PBS, pH 7.4) down to 1 mM. Watch for precipitation. Pyrazoles can be crystalline; poor solubility causes light scattering in optical assays (e.g., SPR, fluorescence), yielding false data.

Phase 2: Biophysical Fragment Screening

Context: As a fragment (MW ~223 Da), **3-(3-Bromophenyl)-1H-pyrazole** likely exhibits low affinity (

in the

M to mM range). Standard biochemical IC

assays may miss weak binding. Biophysical methods are required for validation.[1][2]

Differential Scanning Fluorimetry (DSF / Thermal Shift)

This assay measures the increase in protein melting temperature (

) upon ligand binding.

- Target Selection: p38

  MAPK, CDK2, or Aurora B (classic pyrazole targets).
- Protocol:
  - Protein: 2–5

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M recombinant kinase domain.

- Ligand: 1 mM **3-(3-Bromophenyl)-1H-pyrazole** (high concentration is standard for fragments).
- Dye: SYPRO Orange (5x).
- Ramp: 25°C to 95°C at 1°C/min.

- Success Metric: A

  C indicates specific binding.
- Causality: The pyrazole nitrogen typically forms a hydrogen bond with the kinase hinge region, stabilizing the protein structure against thermal denaturation.

Surface Plasmon Resonance (SPR)

If DSF is positive, quantify kinetics.

- Sensor Chip: CM5 (carboxymethylated dextran).
- Immobilization: Amine coupling of the target kinase.
- Flow: Inject compound at 50, 100, 200

  M.
- Analysis: Look for "square-wave" sensorgrams typical of fast-on/fast-off fragment binding.

Phase 3: Biochemical Kinase Profiling

Once binding is confirmed biophysically, assess functional inhibition.

Assay Design: ADP-Glo™ Kinase Assay

- Mechanism: Measures ADP generation from the kinase reaction.
- Screening Concentration: Screen at 50

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M.

- Note: Do not screen at 1 or 10

  M initially; fragments are weak binders.

- Panel:
  - p38 MAPK: Inflammation pathway.
  - BRAF V600E: Oncology pathway.
  - CDK2/CyclinA: Cell cycle regulation.

Data Interpretation

% Inhibition (at 50 µM)	Classification	Action
< 30%	Non-binder / Inactive	Discard or re-test at higher conc.
30% – 60%	Moderate Hit	Calculate Ligand Efficiency (LE).
> 60%	Strong Hit	Prioritize for derivatization (Suzuki coupling).

Phase 4: Cytotoxicity & Safety Profiling (ADME-Tox)

Objective: Establish a "toxicity floor." If the scaffold itself is toxic, downstream derivatives often carry that liability.

Protocol: CellTiter-Glo® Luminescent Viability Assay

- Cell Lines:
  - HepG2: Hepatotoxicity proxy.
  - HEK293: General mammalian toxicity.
  - Target Line: (e.g., A375 melanoma if targeting BRAF).

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- Method:
  - Seed 5,000 cells/well in 96-well plates.
  - Treat with compound (0.1

    M – 100

    M) for 48 hours.
  - Add CellTiter-Glo reagent (ATP quantification).
- Success Metric:

  (Cytotoxic Concentration 50%) should ideally be > 50

  M.
  - Warning: If

    M, the scaffold may be a general toxin (e.g., membrane disruptor) rather than a specific inhibitor.

Phase 5: Derivatization Strategy (Fragment Growing)

The 3-bromo group is the critical "growth vector."

- Chemistry: Palladium-catalyzed Suzuki-Miyaura cross-coupling.
- Strategy: Couple aryl boronic acids to the bromine position to reach into the kinase "hydrophobic back pocket" (Gatekeeper residue interaction). This typically boosts potency from

  M to nM range.

Visualization

Workflow: Fragment Screening Cascade

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This diagram illustrates the logical flow from material QC to hit prioritization.

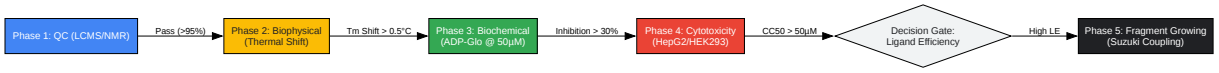

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Figure 1: The "Funnel" approach ensures only validated, non-toxic binders are selected for chemical elaboration.

Pathway: p38 MAPK Signaling

The p38 pathway is a primary target for 3-arylpyrazole derivatives.

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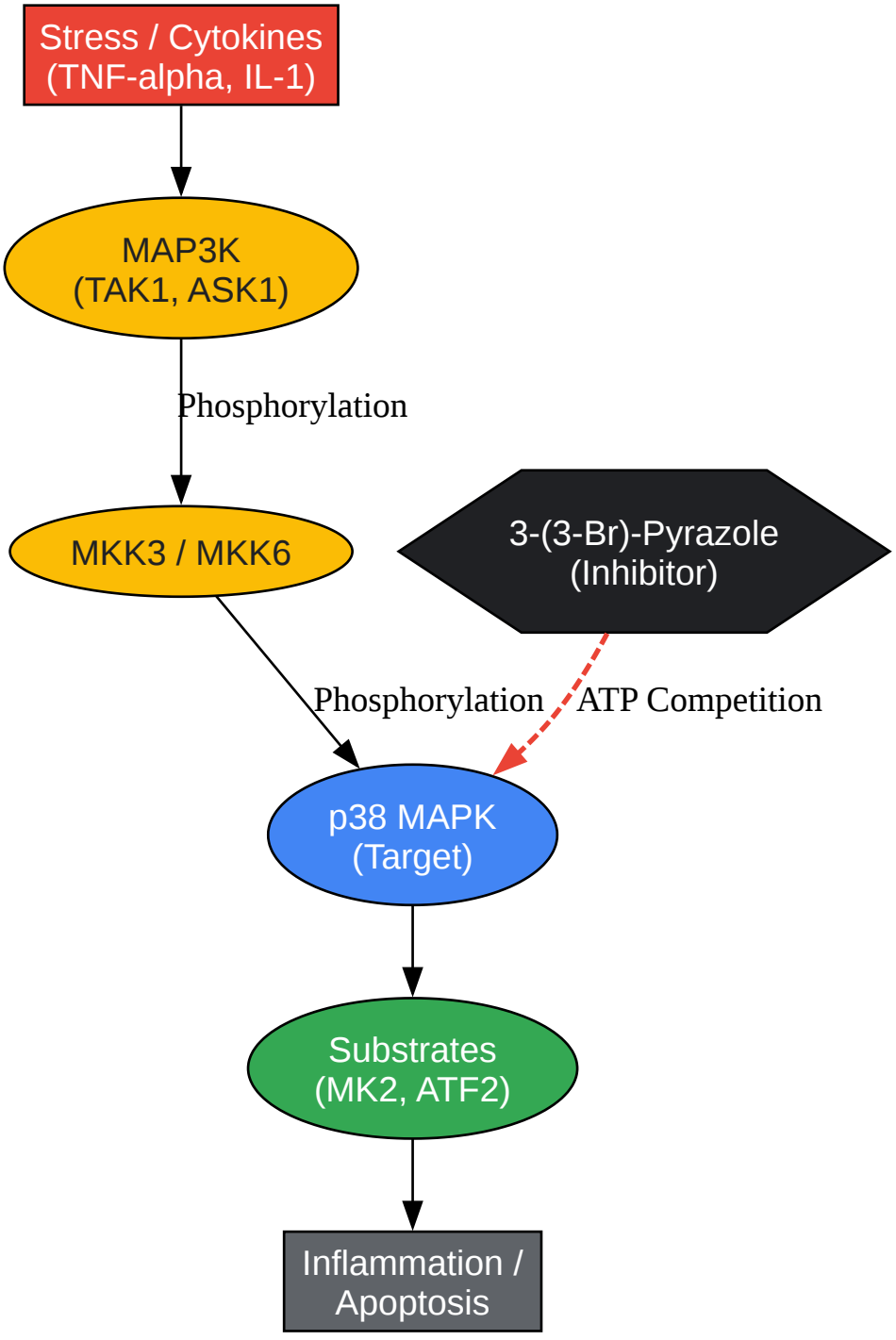

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Figure 2: p38 MAPK signaling cascade. The pyrazole scaffold competes with ATP at the p38 node, blocking downstream inflammatory signaling.

References

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  - Source: PubMed / NIH (2025)
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  - Title: Evaluation of Substituted Pyrazole-Based Kinase Inhibitors in One Decade (2011–2020)
  - Source: PubMed Central
  - URL:[Link]
- Chemical Properties & Safety
  - Title: **3-(3-Bromophenyl)-1H-pyrazole** Product Information[3]
  - Source: Sigma-Aldrich[4]
- Assay Protocols: Title: ADP-Glo™ Kinase Assay Systems Source: Promega

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Sources

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- 2. researchgate.net [researchgate.net]
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